

# In-Depth Technical Guide to Fluoronitrofen: Laboratory Safety and Handling

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## Compound of Interest

Compound Name: Fluoronitrofen

Cat. No.: B1672915

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety precautions and handling guidelines for the laboratory use of **Fluoronitrofen**. It is intended for qualified personnel, including researchers, scientists, and drug development professionals, who are trained in handling potentially hazardous chemicals. This document synthesizes critical safety information, physical and chemical properties, and a detailed experimental protocol for a common analytical application.

## Chemical and Physical Properties

**Fluoronitrofen** (CAS No. 13738-63-1) is a diphenyl ether herbicide. A clear understanding of its physical and chemical properties is fundamental to its safe handling in a laboratory setting.

[1]

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>6</sub> Cl <sub>2</sub> FNO <sub>3</sub>	[2][3][4]
Molecular Weight	302.09 g/mol	[2][3][4]
Appearance	Off-White to Light Yellow Solid	[2]
Melting Point	180-187 °C	
Boiling Point	180-187 °C at 4 Torr	
Density	1.510 ± 0.06 g/cm <sup>3</sup> (Predicted)	
Vapor Pressure	0.00026 mmHg at 25°C	
Purity (by HPLC)	≥ 98%	

## Hazard Identification and Safety Precautions

**Fluoronitrofen** is classified as a hazardous substance and must be handled with appropriate caution.

GHS Hazard Statements:

- H301: Toxic if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/ eye protection/ face protection.
- P301 + P310 + P330: IF SWALLOWED: Immediately call a POISON CENTER/doctor. Rinse mouth.

- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P332 + P313: If skin irritation occurs: Get medical advice/ attention.
- P337 + P313: If eye irritation persists: Get medical advice/ attention.
- P362: Take off contaminated clothing and wash before reuse.
- P405: Store locked up.
- P501: Dispose of contents/ container to an approved waste disposal plant.

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Fluoronitrofen**:

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles and a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene), a lab coat, and closed-toe shoes.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge is required if working outside of a certified chemical fume hood, or if aerosolization is possible.

## Engineering Controls

- Ventilation: All work with **Fluoronitrofen**, including weighing and solution preparation, must be conducted in a certified chemical fume hood with a face velocity of at least 100 feet per minute.
- Safety Equipment: An eyewash station and a safety shower must be readily accessible in the immediate work area.

## Handling and Storage

- Handling: Avoid creating dust. Use non-sparking tools. Ensure adequate ventilation.
- Storage: Store in a tightly sealed, compatible container in a cool, dry, and well-ventilated area. Keep away from incompatible materials such as strong oxidizing agents. The recommended long-term storage condition is at -20°C in a freezer.<sup>[5]</sup>

## First Aid Measures

Exposure Route	First Aid Procedure
Ingestion	Immediately call a POISON CENTER or doctor. Rinse mouth. Do NOT induce vomiting.
Skin Contact	Remove contaminated clothing immediately. Wash affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.

## Spill and Disposal Procedures

### Spill Management

In the event of a spill, evacuate the area and prevent entry of unnecessary personnel. Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand). Carefully collect the absorbed material into a sealed, labeled container for hazardous waste disposal. Clean the spill area with a suitable solvent, followed by soap and water.

## Waste Disposal

All **Fluoronitrofen** waste, including contaminated labware and absorbents, must be treated as hazardous waste. Dispose of waste in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor for proper disposal procedures. Do not dispose of **Fluoronitrofen** down the drain or in the regular trash.

## Experimental Protocol: Multiresidue Pesticide Analysis in Tea using GC-MS/MS

This section details a validated method for the determination of **Fluoronitrofen** residues in a tea matrix.

### Sample Preparation: Extraction and Solid-Phase Extraction (SPE)

- Extraction:
  1. Weigh 2.0 g of a homogenized tea sample into a 50 mL centrifuge tube.
  2. Add 10 mL of ultrapure water and vortex for 1 minute to moisten the sample.
  3. Add 10 mL of acetonitrile and vortex for 5 minutes.
  4. Add 1.0 g of sodium chloride and 4.0 g of anhydrous magnesium sulfate.
  5. Vortex immediately for 5 minutes, then centrifuge at 8000 rpm for 5 minutes.
  6. Collect the supernatant (acetonitrile layer) for the SPE cleanup.
- Solid-Phase Extraction (SPE) Cleanup:
  1. Condition a C18 SPE cartridge (500 mg, 6 mL) with 5 mL of methanol followed by 5 mL of ultrapure water.
  2. Load the supernatant from the extraction step onto the SPE cartridge.

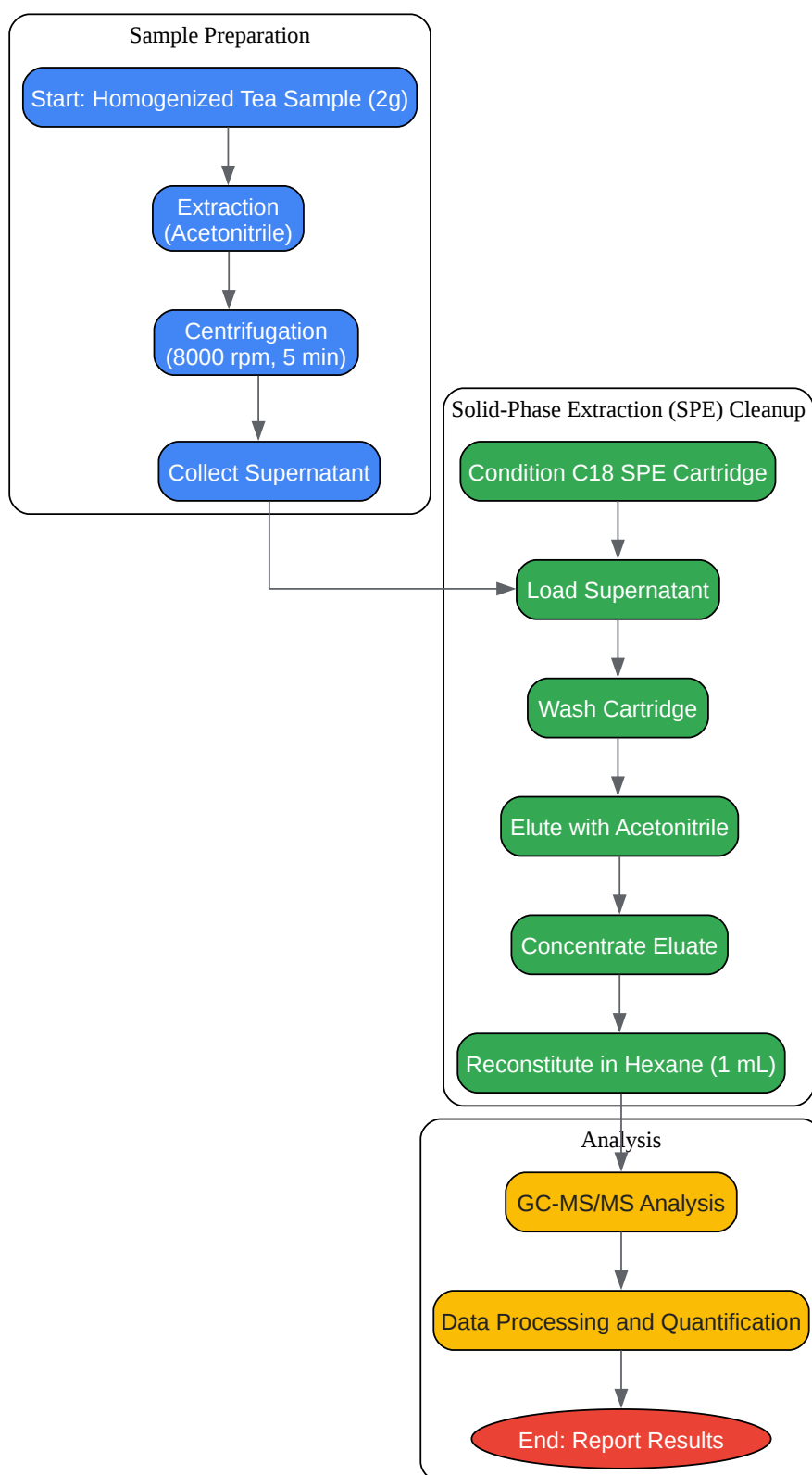
3. Wash the cartridge with 5 mL of a water/acetonitrile mixture (9:1, v/v).
4. Elute the target analytes with 6 mL of acetonitrile.
5. Concentrate the eluate to near dryness under a gentle stream of nitrogen at 40°C.
6. Reconstitute the residue in 1.0 mL of hexane for GC-MS/MS analysis.

## GC-MS/MS Analysis

- Gas Chromatograph (GC):
  - Column: HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent.
  - Inlet Temperature: 280°C.
  - Carrier Gas: Helium at a constant flow of 1.2 mL/min.
  - Oven Temperature Program: Start at 80°C (hold for 1 min), ramp to 180°C at 20°C/min (hold for 5 min), then ramp to 280°C at 10°C/min (hold for 5 min).
- Mass Spectrometer (MS):
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Ion Source Temperature: 230°C.
  - Acquisition Mode: Multiple Reaction Monitoring (MRM).
  - MRM Transitions for **Fluoronitrofen**: Monitor at least two precursor-to-product ion transitions for quantification and confirmation.

## Visualizations

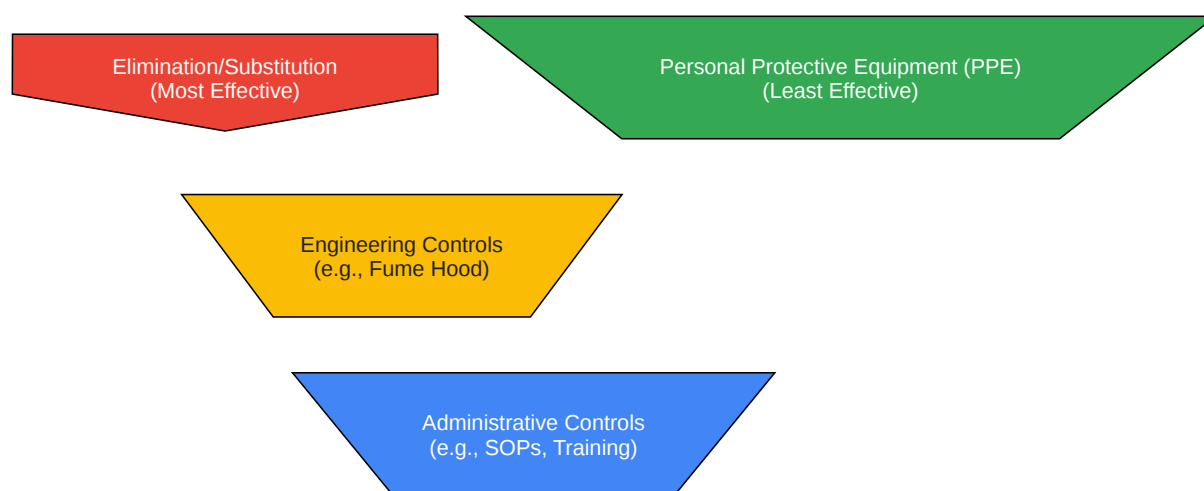
## Experimental Workflow



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Caption: Workflow for the analysis of **Fluoronitrofen** in tea samples.

## Logical Relationship: Hazard Control Hierarchy



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Caption: Hierarchy of controls for managing **Fluoronitrofen** exposure.

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